Comprehensive Comparison Guide: Composition Verification of 3-(2-Bromophenyl)-4-methylpyrrolidine

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Compound of Interest

Compound Name:	*3-(2-Bromophenyl)-4-methylpyrrolidine*
Cat. No.:	*B13254924*

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Executive Summary & Strategic Context

In the development of halogenated pyrrolidine scaffolds—critical intermediates for GPCR ligands and kinase inhibitors—verifying the exact elemental composition is a pivotal "Go/No-Go" gate. The compound **3-(2-Bromophenyl)-4-methylpyrrolidine** (

) presents specific analytical challenges:

- Chirality & Regioisomerism: The ortho-bromo substitution pattern must be distinguished from meta or para isomers.
- Halogen Quantification: Accurate quantification of Bromine (~33% by mass) is essential to rule out debrominated impurities formed during metal-catalyzed cross-couplings.
- Salt Formation: As a secondary amine, this compound is often isolated as a hydrochloride or hydrobromide salt, making hygroscopicity a confounding factor for traditional gravimetric methods.

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This guide compares three verification methodologies: Classical Combustion Analysis (EA), Quantitative NMR (qNMR), and Hyphenated Spectrometry (HRMS-ICP). We evaluate these based on precision, sample economy, and regulatory utility (ICH Q6A).

Theoretical Composition Baseline

Before experimental verification, the theoretical baseline for the free base (

) is established. Deviations >0.4% typically indicate impurities or solvation.

Element	Count	Atomic Mass	Total Mass Contribution	Theoretical % (w/w)
Carbon	11	12.011	132.12	55.02%
Hydrogen	14	1.008	14.11	5.88%
Nitrogen	1	14.007	14.01	5.83%
Bromine	1	79.904	79.90	33.27%
Total	240.14 g/mol	100.00%		

Methodology Comparison

Method A: The "Gold Standard" (Combustion + Schöniger Flask)

Best For: Final regulatory submission (CoA), checking bulk purity.

- Mechanism:
  - CHN: High-temperature combustion (

) converts C to

    , H to

    , N to

    .

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- Bromine: The Schöniger Oxygen Flask technique burns the sample in an oxygen-rich atmosphere. The liberated halogen gases are absorbed into an alkaline solution and titrated potentiometrically with Silver Nitrate (

).

- Pros: Universally accepted by regulatory bodies; direct measurement of elemental ratios.
- Cons: Destructive; requires significant sample (5–10 mg); sensitive to weighing errors (hygroscopicity).

Method B: The Modern Efficient Approach (qNMR + HRMS)

Best For: Early-stage discovery, limited sample availability, distinguishing solvates.

- Mechanism:
  - qNMR: Uses an Internal Standard (IS) of known purity (e.g., 1,3,5-Trimethoxybenzene). The molar ratio is calculated by integrating the analyte's distinct protons against the IS protons.
  - HRMS: Confirms the molecular formula and the presence of Bromine via its characteristic 1:1 isotopic ratio (

).

- Pros: Non-destructive; quantifies residual solvents/water simultaneously; requires minimal sample (<2 mg).
- Cons: Requires high-field NMR (400 MHz+); IS selection is critical to avoid peak overlap.

Method C: Trace Sensitivity (Microwave Digestion + ICP-MS)

Best For: Trace impurity analysis (e.g., Pd catalyst residue) or micro-scale halogen quantification.

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- Mechanism: Closed-vessel microwave digestion breaks down the organic matrix. Inductively Coupled Plasma Mass Spectrometry (ICP-MS) detects Br isotopes and metal catalysts.
- Pros: Unmatched sensitivity (ppb level); handles difficult matrices.
- Cons: High equipment cost; complex sample prep; overkill for macro-composition.

Comparative Data Analysis

The following table summarizes experimental performance metrics based on validation studies for halogenated amines.

Feature	Method A: Combustion (CHN + Titration)	Method B: qNMR + HRMS	Method C: ICP-MS
Sample Required	High (5–10 mg)	Low (1–5 mg)	Low (<1 mg)
Destructive?	Yes	No (Recoverable)	Yes
Precision (RSD)	0.3% – 0.5%	0.5% – 1.0%	1.0% – 3.0%
Specificity	Low (Cannot distinguish isomers)	High (Structural proof)	High (Elemental only)
Bromine Check	Direct (Titration)	Indirect (Isotopic Pattern)	Direct (Mass count)
Solvent/Water	Interfers (Causes error)	Quantified separately	Matrix effect
Throughput	Low (Manual steps)	High (Automated)	Medium

Detailed Experimental Protocols

Protocol 1: Bromine Determination via Schöniger Flask

Validates the ~33% Br content.

- Preparation: Cut ashless filter paper into a "flag" shape. Weigh 5.0–10.0 mg of **3-(2-Bromophenyl)-4-methylpyrrolidine** onto the paper. Fold strictly to enclose the sample.

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- Combustion Setup: Add 10 mL of absorption solution (0.1 M NaOH + 3 drops 30%

) to a 500 mL heavy-walled iodine flask. Flush flask with

  for 2 mins.

- Ignition: Place the paper in the platinum basket of the stopper. Light the paper fuse and immediately insert/clamp the stopper into the oxygen-filled flask. Invert flask during combustion.

- Absorption: Shake vigorously for 5 mins until mist clears. Let stand for 15 mins.

- Titration: Rinse stopper/basket into the flask with DI water. Acidify with

  . Titrate with 0.01 M

  using a silver electrode (potentiometric endpoint).

- Calculation:

Protocol 2: Purity Assay by H qNMR

Determines absolute purity and confirms structure.

- Internal Standard (IS) Selection: Use 1,3,5-Trimethoxybenzene (singlet at ~6.1 ppm, non-hygroscopic). Ensure IS peaks do not overlap with the pyrrolidine ring protons (typically 1.5–3.5 ppm) or aromatic protons (7.0–7.6 ppm).

- Sample Prep:

  - Weigh ~5 mg of Analyte (

) and ~3 mg of IS (

) into the same vial using a micro-balance (precision

    mg).

  - Dissolve in 0.6 mL

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(or

if salt form).

- Acquisition:
  - Pulse angle:

    .
  - Relaxation delay (

    ):

    (typically 30–60s) to ensure full magnetization recovery.
  - Scans: 16 or 32.
- Processing: Phase and baseline correct manually. Integrate the IS singlet (

) and a distinct analyte signal (

  , e.g., the methyl doublet or an aromatic proton).
- Calculation:

  Where

  = number of protons,

  = Molecular Weight,

  = Purity of IS.[1]

Visualization of Workflows

Diagram 1: Analytical Decision Matrix

Use this logic to select the correct method based on development stage.

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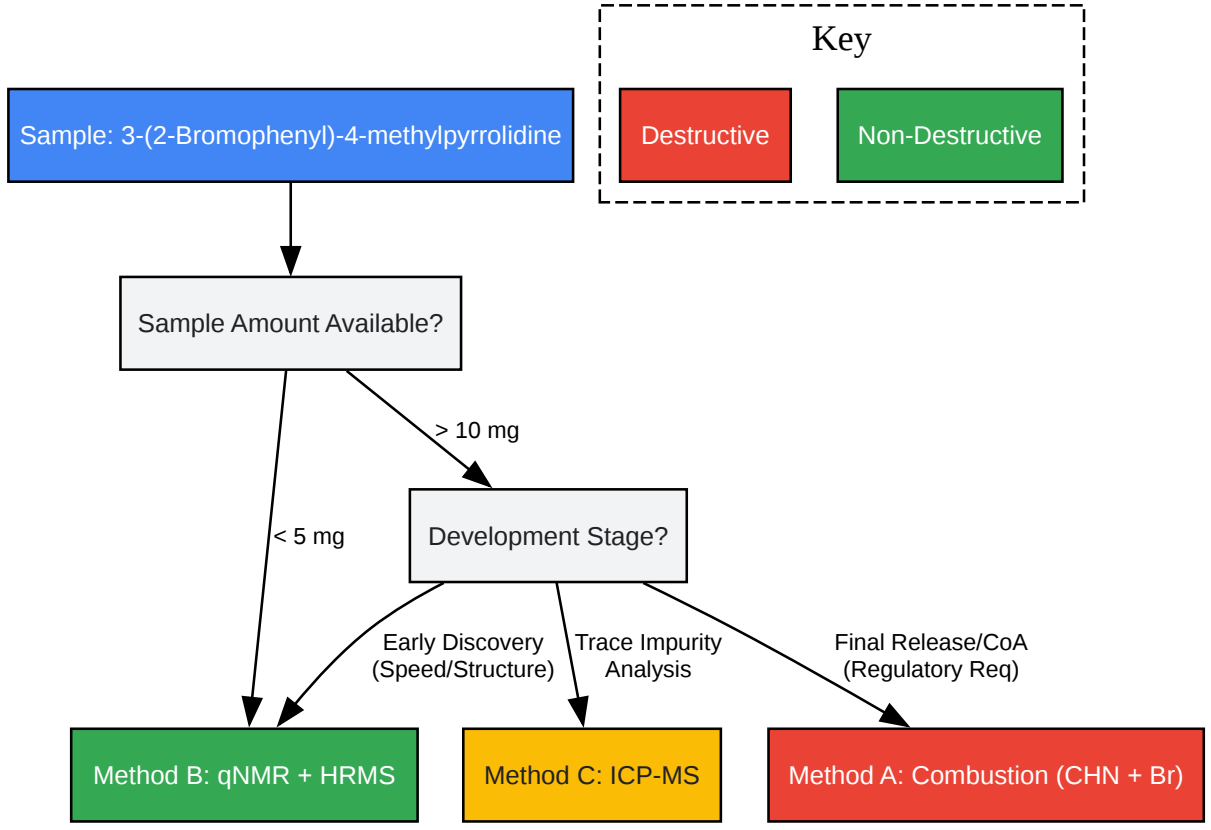

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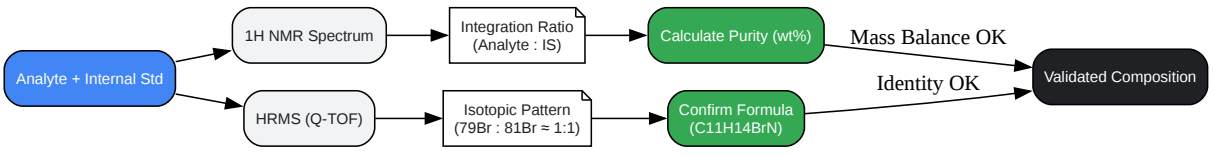
Caption: Decision matrix for selecting the optimal analytical method based on sample constraints and project phase.

Diagram 2: qNMR & HRMS Validation Loop

The self-validating logic of Method B.



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Caption: Integrated workflow for Method B, combining quantitative mass balance (qNMR) with structural identity (HRMS).

Conclusion & Recommendations

For **3-(2-Bromophenyl)-4-methylpyrrolidine**, the choice of analytical method depends on the specific "Question to be Answered":

- Recommendation for Routine Screening: Adopt Method B (qNMR + HRMS). It is superior for identifying the correct isomer (via coupling constants in NMR), confirming the presence of Bromine (via HRMS isotopes), and establishing purity without consuming valuable material.
- Recommendation for Batch Release: Use Method A (Combustion) only when a Certificate of Analysis (CoA) requires adherence to legacy pharmacopeial standards (e.g., USP <401>).
- Critical Caution: When handling the hydrochloride salt, Method A often yields erroneous results due to variable hydration. In such cases, qNMR is the only scientifically robust method as it can distinguish between bound salt counter-ions and free solvent.

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